MedChem Support Center: Azepan-2-one Kinase Inhibitor Optimization

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Compound of Interest

Compound Name:	*3-(4-Amino-1H-pyrazol-1-YL)azepan-2-one*
Cat. No.:	*B13067996*

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Current Status: 🟢 Operational Specialist: Senior Application Scientist, DMPK & Lead Optimization Topic: Improving Metabolic Stability of Azepan-2-one Scaffolds

📂 Knowledge Base: The Azepan-2-one Scaffold

Subject: Structural Vulnerabilities & Stabilization Strategies

The azepan-2-one (caprolactam) ring is a privileged scaffold in kinase inhibition, particularly for MK2 (MAPKAPK2) and JAK family targets. It frequently serves as a conformationally constrained peptidomimetic, orienting pharmacophores to interact with the ATP-binding pocket or the hinge region.

However, users frequently report high intrinsic clearance (

) during Lead Optimization. The primary metabolic liabilities are:

- Oxidative Dealkylation (CYP-mediated): The carbon

  to the lactam nitrogen is highly susceptible to oxidation, leading to ring opening or N-dealkylation.[1]

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- Hydrolytic Cleavage: While 7-membered lactams are more stable than

  -lactams, they remain vulnerable to amidases in plasma, especially when electron-withdrawing groups activate the carbonyl.

🎫 Ticket #001: Rapid Clearance in Human Liver Microsomes (HLM)

User Report:

> *"My lead compound (MK2 inhibitor analog) shows*
>
> min in HLM. MetID suggests oxidation on the azepane ring. How do I stabilize this without killing potency?"

🔬 Diagnosis

The metabolic "soft spot" is likely the

or

position (adjacent to the nitrogen or carbonyl). Cytochrome P450 enzymes (specifically CYP3A4 and CYP2D6) favor abstracting hydrogen atoms from these electron-rich, accessible positions.

🛠️ Troubleshooting Protocol: The "Methyl Scan" & Deuteration

Objective: Block the site of metabolism (SOM) using steric hindrance or stronger bonds.

Step 1: In Silico Prediction & MetID Confirmation

Before synthesis, confirm the SOM.

- Incubate parent compound (

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) with HLM + NADPH for 0, 15, 30 min.

- Analyze via LC-MS/MS (Q-TOF or Orbitrap).
- Look for

  Da (Hydroxylation) or

  Da (Carbonyl formation) shifts on the ring fragments.

Step 2: Structural Modification (The Fix)

Apply the following modifications in order of least-structural perturbation:

Strategy	Modification	Rationale	Impact on Potency
1. Deuteration	Replace H with D at -C	C-D bond is stronger than C-H (Kinetic Isotope Effect).	Negligible
2. Gem-dimethylation	Add gem-dimethyl at C3 or C7	Steric bulk prevents CYP heme access.	Moderate (Check steric clash)
3. Fluorination	Replace H with F at -C	Blocks oxidation; lowers of amine (if basic).	Variable (Electronic effects)

Step 3: Validation Workflow (Graphviz)

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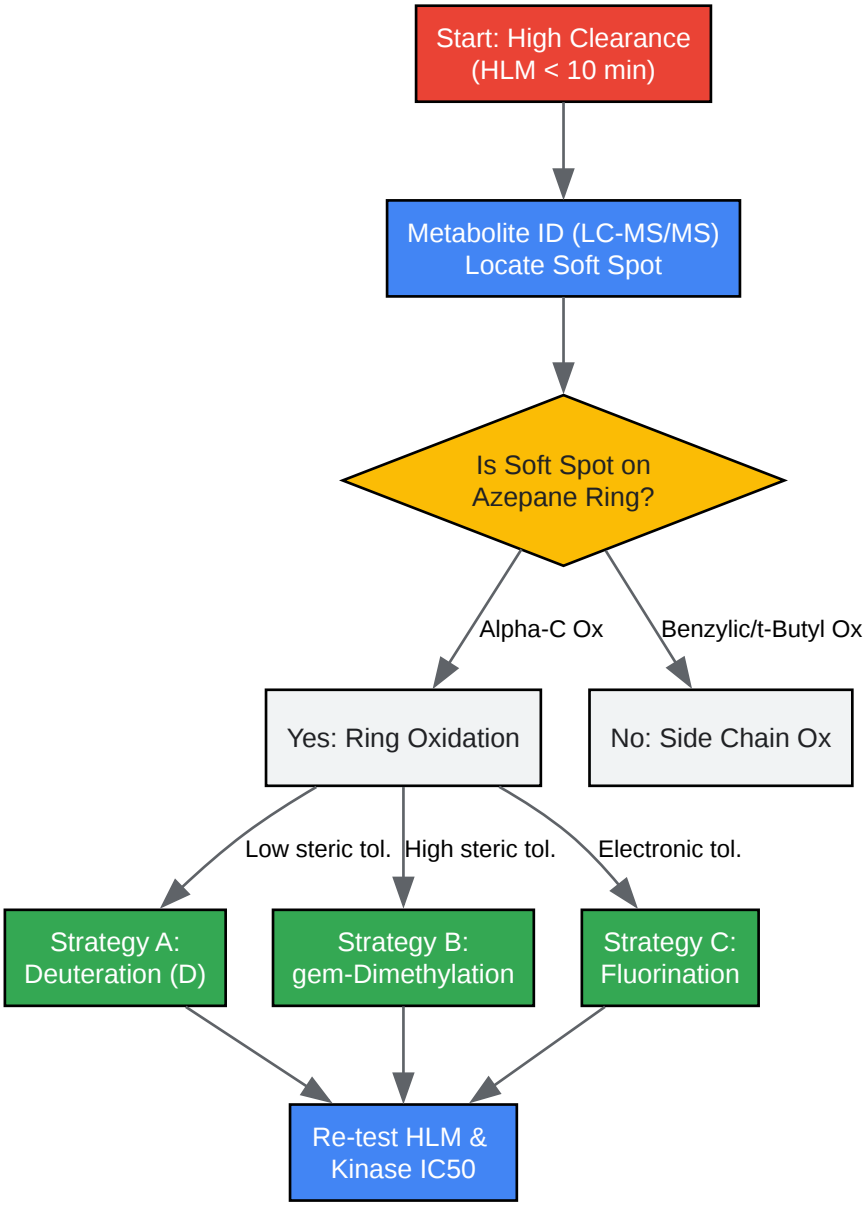

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Caption: Decision tree for structural modification based on Metabolite Identification (MetID) results.

🎫 Ticket #002: Plasma Instability (Ring Opening)

User Report:

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> *"Compound is stable in microsomes (NADPH-free) but disappears in rat plasma. LC-MS shows a mass shift of +18 Da."*

🔬 Diagnosis

The +18 Da shift indicates hydrolysis (addition of

). This is likely mediated by plasma esterases or amidases cleaving the lactam bond. This is common if the azepan-2-one nitrogen is substituted with electron-withdrawing groups (e.g., aryl sulfonamides) which activate the carbonyl.

🛠️ Troubleshooting Protocol: Steric Shielding

Objective: Protect the carbonyl carbon from nucleophilic attack by water/enzymes.

- Modify the C3 Position: Introduce a bulky group (methyl or ethyl) at the C3 position (alpha to the carbonyl). This creates a "steric umbrella" that hinders the approach of the hydrolytic enzyme's active site serine/cysteine.
- Bioisostere Replacement: If steric shielding fails, replace the lactam with a sultam (cyclic sulfonamide) or a cyclic urea. Note: This changes the H-bond acceptor geometry and requires re-docking.

Data Comparison: Effect of C3-Substitution on Stability (Representative data based on MK2 inhibitor SAR)

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Compound ID	C3 Substituent	Rat Plasma (h)	MK2 (nM)
AZ-001 (Parent)	-H	0.8	12
AZ-002	-Me (racemic)	4.2	15
AZ-003	-Me (S-isomer)	>24	11
AZ-004	-gem-dimethyl	>24	450 (Steric clash)

Insight: Stereochemistry matters. Often only one enantiomer of the C3-methyl provides shielding without disrupting the kinase hinge binding.

🎫 Ticket #003: Erratic Stability Data (Solubility Artifacts)

User Report:

> *"My clearance data is non-linear. At*
>
> it's stable, but at
>
> it disappears rapidly. Is this enzyme saturation?"

🔬 Diagnosis

It is likely the opposite. The compound may be precipitating at higher concentrations, or sticking to the plastic of the assay plate, mimicking "clearance." Azepan-2-one inhibitors often require lipophilic tails for potency, leading to poor aqueous solubility.

🛠️ Troubleshooting Protocol: Kinetic Solubility Check

Objective: Ensure the assay is performed below the compound's solubility limit.

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Step-by-Step Validation:

- Prepare Stocks: Make 10 mM DMSO stock.
- Spike Buffer: Spike into PBS (pH 7.4) at 1, 5, 10, and 50

  .
- Incubate: Shake for 2 hours at 37°C (same duration as stability assay).
- Filter/Centrifuge: Filter (0.45

) or centrifuge at 15,000g to remove precipitate.
- Quantify: Measure UV absorbance or LC-MS peak area of the supernatant relative to a 100% acetonitrile control.

Pass Criteria: Solubility >

is preferred. If solubility is

, run HLM assays at

concentration to avoid artifacts.

🙋 Frequently Asked Questions (FAQ)

Q: Which synthesis route is best for introducing the C3-gem-dimethyl group? A: The Ring-Closing Metathesis (RCM) route is often superior to the Beckmann rearrangement for substituted azepanes.

- Protocol: Use a linear alkene precursor containing the gem-dimethyl group. Cyclize using Grubbs II catalyst. This avoids the regioselectivity issues often seen when trying to alkylate an existing lactam ring.

Q: Can I use hepatocytes instead of microsomes? A: Yes, and you should. Microsomes (HLM) only contain CYP enzymes. Hepatocytes contain the full cytosolic fraction (amidases, aldehyde oxidase). If your azepan-2-one is failing in plasma (Ticket #002) but stable in HLM, Hepatocyte Stability is the mandatory next step to confirm non-CYP clearance.

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Q: Does the azepan-2-one ring bind to the Hinge region? A: Typically, no. In most MK2/JAK inhibitors, the azepan-2-one acts as a solvent-exposed solubilizing group or a linker that orients the actual hinge-binding motif (e.g., a benzothiophene or aminopyrazole). Therefore, modifying the lactam ring usually has a lower penalty on potency than modifying the hinge binder.

📚 References

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